

# Technical Support Center: AI-10-49 Stock Solution Preparation

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## Compound of Interest

Compound Name: AI-10-49

Cat. No.: B605247

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the preparation of **AI-10-49** stock solutions using DMSO.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **AI-10-49** stock solutions?

A1: The recommended solvent for **AI-10-49** is dimethyl sulfoxide (DMSO).<sup>[1][2]</sup> It is advisable to use a fresh, anhydrous grade of DMSO, as the presence of moisture can negatively impact the solubility and stability of the compound.<sup>[2][3][4]</sup>

Q2: What is the solubility of **AI-10-49** in DMSO?

A2: The reported solubility of **AI-10-49** in DMSO varies, with sources indicating it is at least 16.53 mg/mL to 34 mg/mL.<sup>[1][5]</sup> One supplier suggests a solubility of up to 62 mg/mL or even 100 mg/mL in fresh, moisture-free DMSO.<sup>[4]</sup> It is important to note that the actual solubility can be influenced by the purity of the compound and the quality of the DMSO used.<sup>[1]</sup>

Q3: How should I store the **AI-10-49** stock solution?

A3: **AI-10-49** stock solutions in DMSO should be stored at -20°C for long-term storage, where they can be stable for several months to a year.<sup>[1][6]</sup> For shorter periods, some sources

suggest storage at -80°C for up to two years is also acceptable.[6] To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.[6]

Q4: What is the mechanism of action of **AI-10-49**?

A4: **AI-10-49** is a small molecule inhibitor that selectively targets the protein-protein interaction between the leukemic oncoprotein CBF $\beta$ -SMMHC and the transcription factor RUNX1.[1][7][8] By binding to CBF $\beta$ -SMMHC, **AI-10-49** disrupts this interaction, which in turn restores the normal transcriptional activity of RUNX1.[1][7][8] This mechanism is particularly relevant in the context of inversion 16 (inv(16)) acute myeloid leukemia (AML).[8]

## Troubleshooting Guide

Issue 1: **AI-10-49** powder is not fully dissolving in DMSO.

- Possible Cause: The concentration you are trying to achieve exceeds the solubility limit of **AI-10-49** in DMSO.
- Solution:
  - Gently warm the solution at 37°C for 10-15 minutes.[1]
  - Use an ultrasonic bath to aid dissolution.[1]
  - Ensure you are using a fresh, anhydrous stock of DMSO, as absorbed moisture can reduce solubility.[3][4]
  - If the issue persists, consider preparing a slightly more dilute stock solution.

Issue 2: The **AI-10-49** stock solution appears cloudy or has visible precipitates after preparation.

- Possible Cause: This could be due to incomplete dissolution or the use of DMSO that contains water.
- Solution:

- Re-attempt the dissolution process by warming and sonicating the solution as described above.[\[1\]](#)
- If cloudiness remains, centrifuge the solution at a low speed and carefully transfer the clear supernatant to a new tube. The concentration of this solution should be verified if precise dosing is critical.
- Always use a fresh, high-purity, anhydrous grade of DMSO for preparing stock solutions.[\[2\]](#)

Issue 3: The compound precipitates out of solution when the DMSO stock is diluted in an aqueous buffer or cell culture medium.

- Possible Cause: **AI-10-49**, like many organic compounds, has poor aqueous solubility. The high concentration of the DMSO stock can lead to precipitation when rapidly diluted into an aqueous environment.[\[2\]](#)[\[9\]](#)
- Solution:
  - Perform serial dilutions of your DMSO stock solution in DMSO first to a lower concentration before the final dilution into your aqueous medium.[\[2\]](#)
  - When adding the DMSO stock to the aqueous solution, do so dropwise while gently vortexing or stirring to ensure rapid mixing and minimize localized high concentrations of the compound.
  - Ensure the final concentration of DMSO in your experimental setup is as low as possible (typically  $\leq 0.5\%$ ) to avoid solvent-induced toxicity to cells.[\[10\]](#)[\[11\]](#)

## Quantitative Data Summary

Parameter	Value	Reference(s)
Molecular Weight	660.52 g/mol	[1],[5]
Solubility in DMSO	≥ 16.53 mg/mL to ≥ 34 mg/mL; up to 100 mg/mL in fresh DMSO	[1],[5],[4]
FRET IC50	0.26 μM (for disrupting CBFβ- SMMHC/RUNX1 interaction)	[1],[6]
Storage (Stock Solution)	-20°C for up to 1 year; -80°C for up to 2 years	[1],[6],

## Experimental Protocol: Preparation of a 10 mM AI-10-49 Stock Solution in DMSO

Materials:

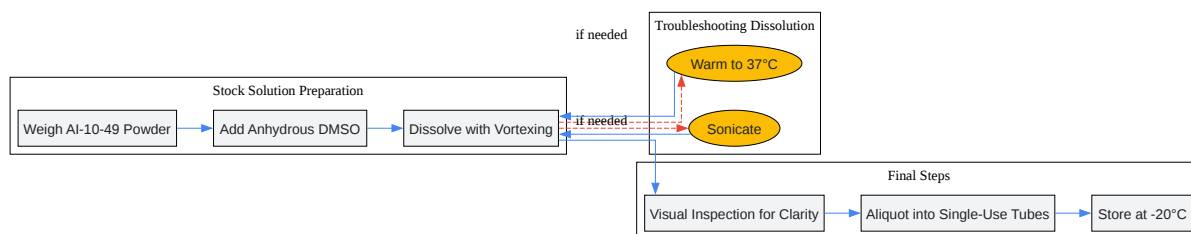
- **AI-10-49** powder (MW: 660.52 g/mol )
- Anhydrous, sterile-filtered DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Water bath or incubator set to 37°C
- Ultrasonic bath

Procedure:

- Calculate the required mass of **AI-10-49**: To prepare 1 mL of a 10 mM stock solution, you will need:

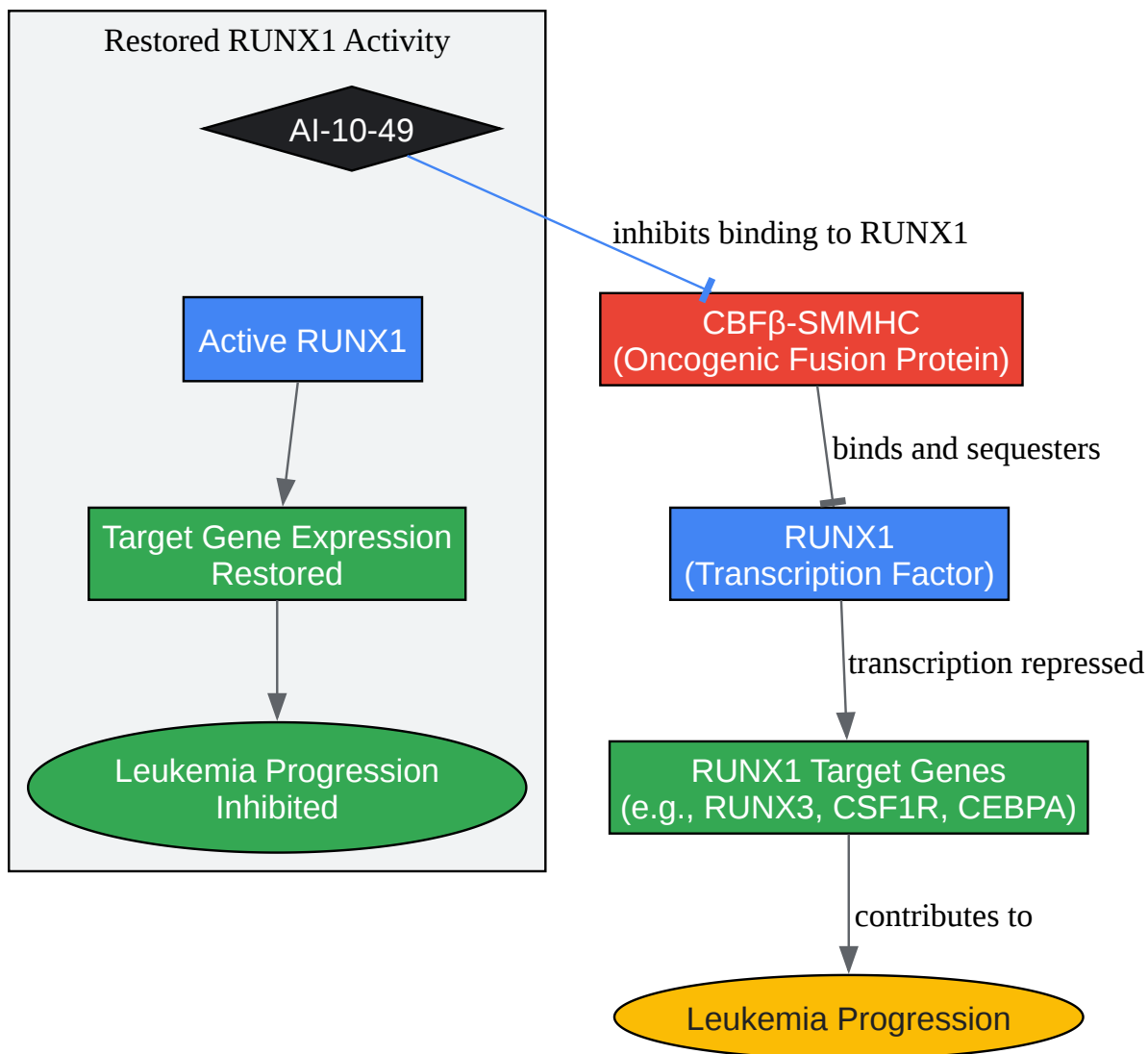
- $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 660.52 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 6.6052 \text{ mg}$
- Weigh the **AI-10-49**: Carefully weigh out approximately 6.61 mg of **AI-10-49** powder and place it into a sterile microcentrifuge tube.
- Add DMSO: Add 1 mL of anhydrous, sterile-filtered DMSO to the tube containing the **AI-10-49** powder.
- Dissolve the compound:
  - Vortex the tube for 1-2 minutes to facilitate dissolution.
  - If the compound is not fully dissolved, place the tube in a 37°C water bath for 10-15 minutes.[\[1\]](#)
  - Following warming, vortex the tube again.
  - If necessary, sonicate the solution for 5-10 minutes in an ultrasonic bath.[\[1\]](#)
- Visual Inspection: Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Aliquoting and Storage:
  - Once fully dissolved, aliquot the 10 mM stock solution into smaller, single-use sterile tubes. This will prevent contamination and degradation from repeated freeze-thaw cycles.  
[\[6\]](#)
  - Store the aliquots at -20°C for long-term storage.

## Visualizations



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Caption: Workflow for preparing an **AI-10-49** stock solution with troubleshooting steps.



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Caption: Mechanism of action of **AI-10-49** in disrupting the CBFβ-SMMHC:RUNX1 interaction.

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## References

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